

Deconstructing Neoxaline: A Technical Guide to Its Structural Elucidation

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Compound of Interest

Compound Name: Neoxaline

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Foreword

The intricate architecture of natural products has long been a source of inspiration for the development of new therapeutic agents. **Neoxaline**, a bioactive alkaloid first isolated from the fungus *Aspergillus japonicus*, presents a compelling case study in the power of modern analytical techniques to unravel complex molecular structures.[1][2][3] This guide provides an in-depth, technical exploration of the structural elucidation of **Neoxaline**, moving beyond a simple recitation of facts to delve into the scientific reasoning and experimental design that were pivotal in piecing together its unique molecular framework. As a Senior Application Scientist, my aim is to offer not just the "what," but the "why" and "how," providing a robust understanding for researchers engaged in natural product chemistry and drug discovery.

The Genesis of Discovery: Isolation and Initial Characterization

The journey to elucidate the structure of any natural product begins with its isolation and preliminary characterization. **Neoxaline** was first isolated in 1979 from the culture broth of *Aspergillus japonicus* Fg-551 through a meticulous process of solvent extraction and silica gel chromatography.[2] This initial step is critical, as the purity of the isolated compound is paramount for accurate analytical data.

Physicochemical Properties: Early characterization of **Neoxaline** revealed a white solid with a melting point of 205°C (with decomposition).[1] Its solubility profile, soluble in methanol, chloroform, and ethyl acetate but insoluble in water and hexane, provided the first clues to its chemical nature, suggesting a moderately polar organic molecule.[1]

Molecular Formula Determination: The foundational step in structural elucidation is determining the molecular formula. For **Neoxaline**, this was achieved through a combination of elemental analysis and mass spectrometry.[2]

Analytical Technique	Finding	Interpretation
Elemental Analysis	Consistent with a C, H, N, O composition	Provided the empirical formula
Mass Spectrometry	Molecular ion peak (M ⁺)	Established the molecular weight as 435.48 g/mol , leading to the molecular formula C ₂₃ H ₂₅ N ₅ O ₄ . ^[1]

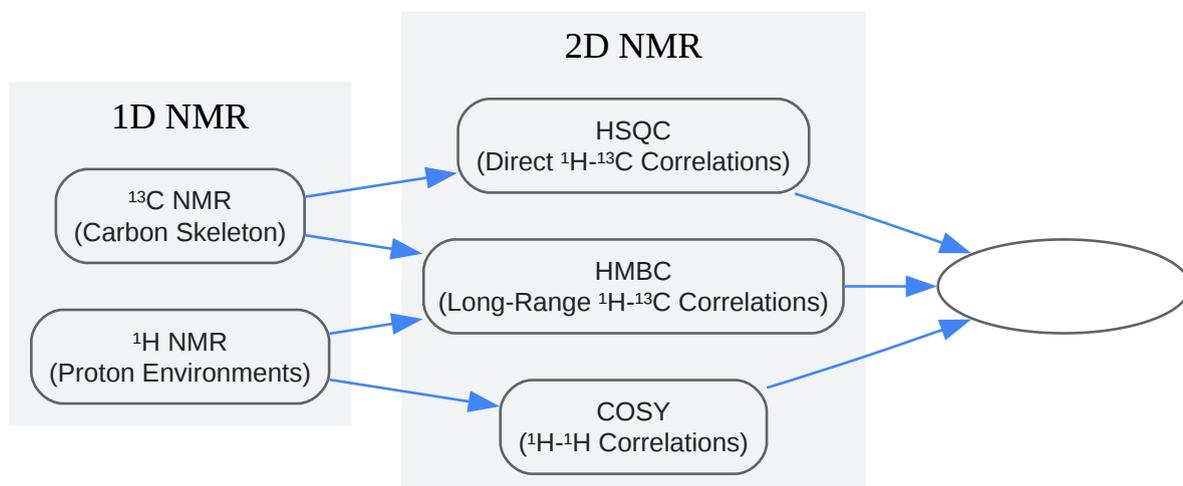
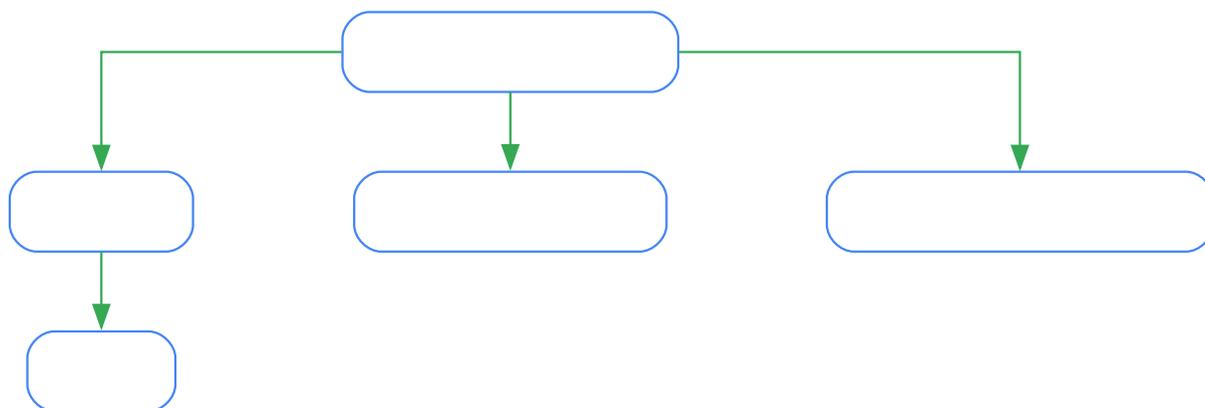
This molecular formula, with its relatively high nitrogen content, strongly suggested an alkaloid scaffold, a class of naturally occurring compounds known for their diverse biological activities.

Spectroscopic Deep Dive: Assembling the Molecular Puzzle

With the molecular formula in hand, the next phase of the investigation involved a suite of spectroscopic techniques to map the connectivity of the atoms and define the intricate three-dimensional structure of **Neoxaline**.

Mass Spectrometry: Unveiling the Fragments

High-resolution mass spectrometry (HRMS) not only confirms the molecular formula with high accuracy but also provides valuable structural information through fragmentation analysis. In the case of **Neoxaline**, electrospray ionization (ESI) coupled with tandem mass spectrometry (MS/MS) would have been instrumental in identifying key structural motifs. While the original publication provides limited fragmentation data, a retrospective analysis based on the known structure allows us to predict the likely fragmentation patterns.

Predicted Fragmentation Pathway of **Neoxaline**:

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Caption: Workflow for structural elucidation using 2D NMR.

- COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other, typically through two or three bonds. This allows for the tracing of proton networks within the molecule, for example, through the aliphatic chains of the ring system.
- HSQC (Heteronuclear Single Quantum Coherence): HSQC correlates protons directly to the carbons they are attached to. This is a powerful tool for assigning the signals in the ^{13}C NMR spectrum based on the more easily interpreted ^1H NMR spectrum.

- HMBC (Heteronuclear Multiple Bond Correlation): HMBC reveals correlations between protons and carbons that are two or three bonds away. This is arguably the most critical experiment for piecing together the entire molecular structure, as it allows for the connection of different spin systems and the identification of quaternary carbons. For **Neoxaline**, HMBC correlations would be key to connecting the reverse-prenyl group to the indoline core and linking the dehydrohistidine side chain.

Stereochemistry and Final Confirmation: The Role of Total Synthesis

While spectroscopic methods can define the planar structure of a molecule, determining its absolute stereochemistry often requires additional techniques. In the case of **Neoxaline**, the complex stereochemistry of the indoline spiroaminal core presented a significant challenge.

The definitive confirmation of the structure and the assignment of its absolute configuration came from the first asymmetric total synthesis of (+)-**Neoxaline**. [4][5] This monumental achievement not only provided an unambiguous proof of the proposed structure but also demonstrated a masterful application of stereoselective synthetic methodology. Key steps in the synthesis included the highly stereoselective introduction of the reverse-prenyl group and the construction of the indoline spiroaminal framework. [5] The successful synthesis of the natural enantiomer and the matching of its spectroscopic data with that of the isolated natural product provided the final, irrefutable evidence for the structure of **Neoxaline**.

Conclusion: A Triumph of Analytical Chemistry

The structural elucidation of **Neoxaline** is a testament to the power of a multi-faceted analytical approach. From the foundational steps of isolation and molecular formula determination to the intricate puzzle-solving of advanced 2D NMR techniques and the ultimate confirmation through total synthesis, each stage of the process provided critical pieces of information. For researchers in natural product chemistry and drug development, the story of **Neoxaline** serves as a compelling example of the rigorous scientific inquiry required to unveil the secrets of nature's molecular artistry. The unique structural features of **Neoxaline**, including its indoline spiroaminal core, continue to make it an interesting target for synthetic chemists and a potential lead for the development of new therapeutic agents.

References

- **Neoxaline**. (n.d.). BML-T140.
- Hirano, A., Iwai, Y., Masuma, R., Tei, K., & Omura, S. (1979). **Neoxaline**, a new alkaloid produced by *Aspergillus japonicus*. Production, isolation and properties. *The Journal of Antibiotics*, 32(8), 781–785. [[Link](#)]
- **Neoxaline**. (n.d.). In Wikipedia. Retrieved January 21, 2026, from [[Link](#)]
- **Neoxaline** | C23H25N5O4. (n.d.). PubChem. Retrieved from [[Link](#)]
- Ideguchi, T., Yamada, T., Shirahata, T., Hirose, T., Sugawara, A., Kobayashi, Y., Ōmura, S., & Sunazuka, T. (2013). Asymmetric Total Synthesis of **Neoxaline**. *Journal of the American Chemical Society*, 135(34), 12568–12571. [[Link](#)]
- Sunazuka, T., Shirahata, T., Tsuchiya, S., Hirose, T., Mori, R., Harigaya, Y., Kuwajima, I., & Ōmura, S. (2005). A Concise Stereoselective Route to the Indoline Spiroaminal Framework of **Neoxaline** and Oxaline. *Organic Letters*, 7(5), 941–943. [[Link](#)]
- Ideguchi, T., Yamada, T., Shirahata, T., Hirose, T., Sugawara, A., Kobayashi, Y., Ōmura, S., & Sunazuka, T. (2013). Asymmetric total synthesis of **neoxaline**. *Journal of the American Chemical Society*, 135(34), 12568–12571. [[Link](#)]

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Sources

- 1. biolinks.co.jp [biolinks.co.jp]
- 2. Neoxaline, a new alkaloid produced by *Aspergillus japonicus*. Production, isolation and properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Neoxaline - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]

- 5. researchgate.net [researchgate.net]
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